

# Application Notes and Protocols for 2-Iodo-4-thiocyanatoaniline

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## Compound of Interest

Compound Name: 2-Iodo-4-thiocyanatoaniline

Cat. No.: B15202425

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Disclaimer: The following information is provided for guidance purposes for researchers, scientists, and drug development professionals. A specific Safety Data Sheet (SDS) for **2-Iodo-4-thiocyanatoaniline** was not located. The data presented here is synthesized from information available for structurally similar compounds, including 2-Nitro-4-thiocyanatoaniline and various iodo- and nitroanilines. It is imperative to handle this compound with extreme caution and to perform a thorough risk assessment before use.

## Hazard Identification and Classification

**2-Iodo-4-thiocyanatoaniline** is anticipated to be a hazardous substance. Based on data for analogous compounds, it is likely to be classified as follows:

- Acute Toxicity (Oral, Dermal, Inhalation): Harmful if swallowed, in contact with skin, or if inhaled.[\[1\]](#)[\[2\]](#)[\[3\]](#)
- Skin Corrosion/Irritation: Causes skin irritation.[\[1\]](#)[\[2\]](#)[\[3\]](#)
- Serious Eye Damage/Eye Irritation: Causes serious eye irritation.[\[1\]](#)[\[2\]](#)[\[3\]](#)
- Specific Target Organ Toxicity (Single Exposure): May cause respiratory irritation.[\[1\]](#)[\[4\]](#)

Precautionary Statements:

- Wear protective gloves, protective clothing, eye protection, and face protection.[\[1\]](#)[\[2\]](#)

- Avoid breathing dust, fumes, gas, mist, vapors, or spray.[2][5]
- Wash skin thoroughly after handling.[2][3]
- Use only outdoors or in a well-ventilated area.[2][5]

## Quantitative Data Summary

The following table summarizes key data extrapolated from related compounds.

Parameter	Value	Source Analogue(s)
Physical State	Solid	2-Nitro-4-thiocyanatoaniline, 2-Iodo-4-nitroaniline[4]
Molecular Formula	C <sub>7</sub> H <sub>5</sub> IN <sub>2</sub> S	N/A
Molecular Weight	276.09 g/mol	N/A
Melting Point	113 °C (approx.)	2-Nitro-4-thiocyanatoaniline
Storage Temperature	Refrigerated, Protect from light	2-Iodoaniline, 4-Iodoaniline[2][3]
Incompatible Materials	Strong oxidizing agents, Acids, Acid anhydrides, Acid chlorides, Chloroformates	2-Iodoaniline, 4-Iodoaniline[2][3]

## Experimental Protocols

### Protocol 1: General Handling and Weighing of **2-Iodo-4-thiocyanatoaniline**

Scope: This protocol outlines the procedure for safely weighing and preparing **2-Iodo-4-thiocyanatoaniline** for experimental use.

Materials:

- **2-Iodo-4-thiocyanatoaniline**
- Chemical-resistant gloves (e.g., nitrile)

- Safety glasses with side shields or goggles[5]
- Face shield[1]
- Laboratory coat
- Certified chemical fume hood
- Analytical balance
- Spatula
- Weighing paper or container
- Appropriate solvent
- Sealed waste container

Procedure:

- Preparation: Before handling the compound, ensure the chemical fume hood is operational and the work area is clean and free of clutter. Don all required Personal Protective Equipment (PPE).
- Transport: Transport the container of **2-Iodo-4-thiocyanatoaniline** from its storage location to the chemical fume hood.
- Weighing:
  - Place a piece of weighing paper or a suitable container on the analytical balance and tare.
  - Carefully open the container of **2-Iodo-4-thiocyanatoaniline** inside the fume hood.
  - Using a clean spatula, carefully transfer the desired amount of the solid onto the weighing paper. Avoid generating dust.[1]
  - Close the primary container tightly.

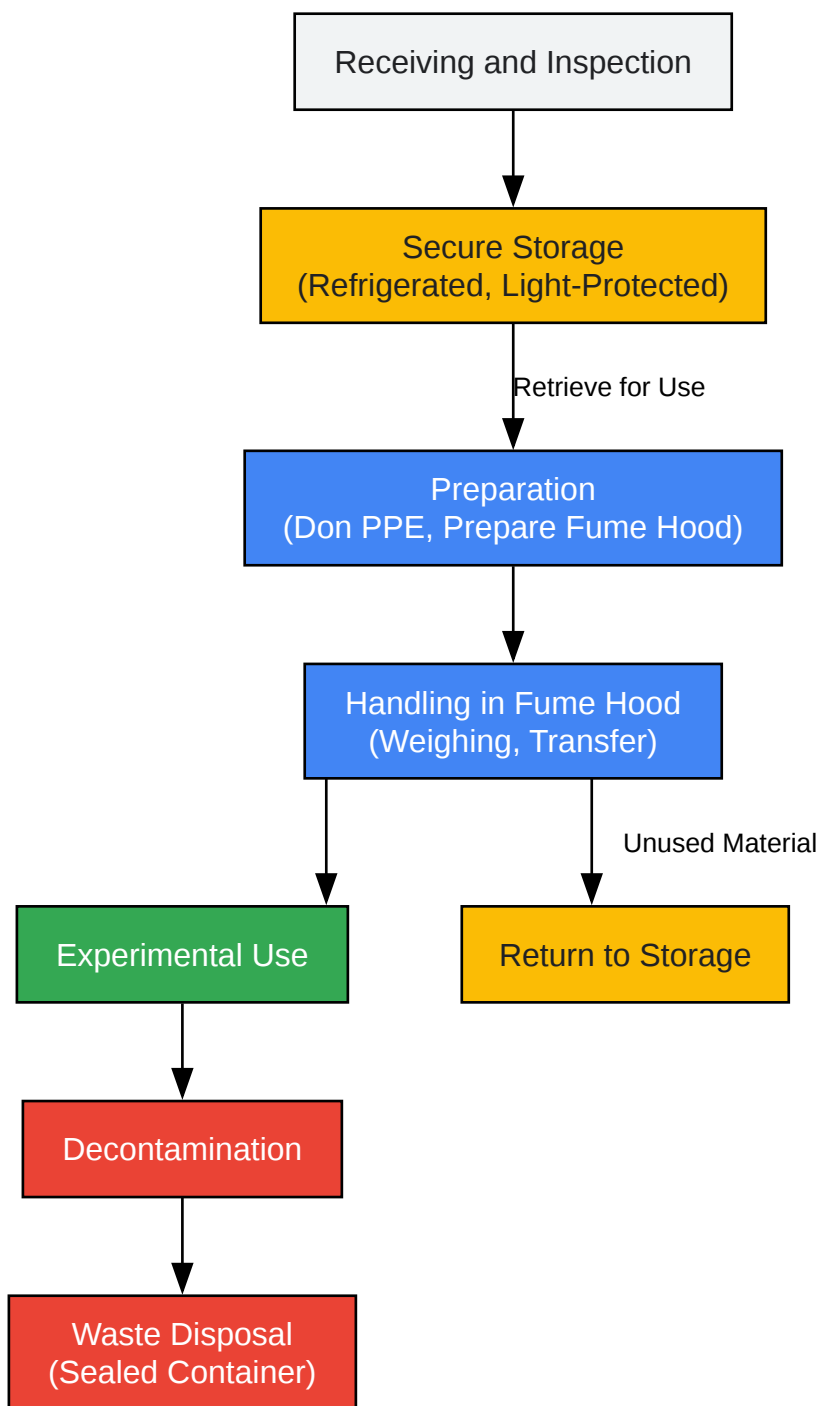
- Dissolution (if required): If the experiment requires a solution, add the weighed solid to a vessel containing the appropriate solvent inside the fume hood.
- Cleanup:
  - Clean the spatula and any contaminated surfaces with an appropriate solvent and wipe clean.
  - Dispose of any contaminated weighing paper, gloves, and wipes in a designated, sealed hazardous waste container.[\[1\]](#)
- Post-Handling: Wash hands thoroughly with soap and water after handling the compound, even if gloves were worn.[\[1\]](#)

## First Aid Measures

In case of exposure, follow these first aid measures and seek immediate medical attention.[\[1\]](#)

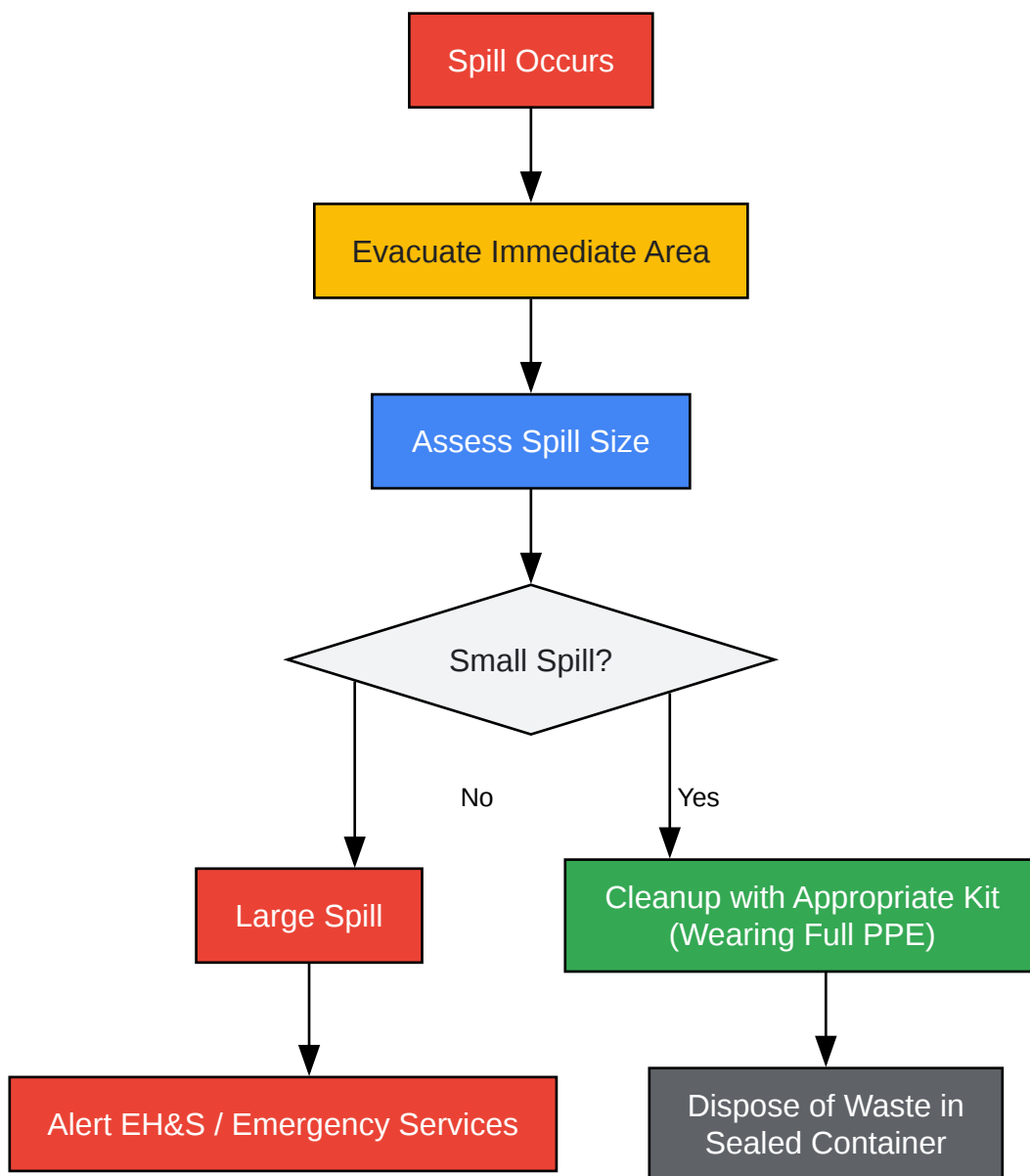
Exposure Route	First Aid Procedure
Inhalation	Move the person to fresh air. If not breathing, give artificial respiration. Consult a physician. <a href="#">[1]</a> <a href="#">[2]</a>
Skin Contact	Take off contaminated clothing immediately. Wash off with soap and plenty of water. Consult a physician. <a href="#">[1]</a> <a href="#">[3]</a>
Eye Contact	Rinse thoroughly with plenty of water for at least 15 minutes and consult a physician. <a href="#">[1]</a> <a href="#">[2]</a>
Ingestion	Do NOT induce vomiting. Never give anything by mouth to an unconscious person. Rinse mouth with water. Consult a physician. <a href="#">[1]</a> <a href="#">[6]</a>

## Visualizations



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Caption: Workflow for the safe handling of **2-Iodo-4-thiocyanatoaniline**.



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Caption: Decision tree for responding to a spill of **2-Iodo-4-thiocyanatoaniline**.

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